

A Technical Guide to Rubidium Dichromate ($\text{Rb}_2\text{Cr}_2\text{O}_7$)

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Compound of Interest

Compound Name: *Chromic acid ($\text{H}_2\text{Cr}_2\text{O}_7$), rubidium salt (1:2)*

Cat. No.: *B082955*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of Rubidium Dichromate, detailing its chemical identity, properties, synthesis, and key safety considerations relevant to a scientific audience.

1. Chemical Identity

- Molecular Formula: $\text{Rb}_2\text{Cr}_2\text{O}_7$
- IUPAC Name: Rubidium Dichromate[1]
- Synonyms: Dirubidium dichromate, Chromic acid ($\text{H}_2\text{Cr}_2\text{O}_7$) dirubidium salt[1][2][3]
- CAS Number: 13446-73-6[1][2]

2. Physicochemical and Crystallographic Data

Rubidium dichromate is an orange-red crystalline solid.[4] It is a powerful oxidizing agent and a confirmed carcinogen.[2][3] The compound is known to exist in multiple crystalline forms, or polymorphs, primarily triclinic and monoclinic structures, with at least four characterized variations.[4][5]

The tables below summarize key quantitative data for the compound.

Table 1: General Physicochemical Properties

Property	Value	References
Molar Mass	386.92 g/mol	[1] [6]
Appearance	Orange-red crystalline solid	[4]
Density	Monoclinic: 3.021 g/cm ³ Triclinic: 3.125 g/cm ³	[2] [3] [7]

Table 2: Water Solubility of Polymorphs (g/100g H₂O)

Temperature	Monoclinic Form	Triclinic Form	References
20°C	5.9	5.8	[2] [3]
30°C	10.0	9.5	[2] [3]
40°C	15.2	14.8	[2] [3]
60°C	32.3	32.4	[2] [3]

Table 3: Crystallographic Data for Triclinic Rb₂Cr₂O₇ (Polymorph 1)

Parameter	Value	References
Space Group	P $\bar{1}$	[5][8]
a	13.554 Å	[5][8]
b	7.640 Å	[5][8]
c	7.735 Å	[5][8]
α	93.64°	[5][8]
β	98.52°	[5][8]
γ	88.80°	[5][8]
Cr–O (bridging)	1.78 Å	[5][8]
Cr–O (terminal)	1.62 Å	[5][8]

3. Experimental Protocols: Synthesis

Rubidium dichromate can be synthesized via several routes. A common laboratory-scale method involves the reaction of a rubidium salt with a source of dichromate ions.

Protocol: Synthesis from Rubidium Carbonate and Chromium Trioxide

This protocol is based on the straightforward acid-base reaction between rubidium carbonate and chromic acid (formed in situ from CrO₃).^[3]

Materials:

- Rubidium Carbonate (Rb₂CO₃)
- Chromium Trioxide (CrO₃)
- Deionized Water
- Crystallizing Dish
- Stir Plate and Magnetic Stir Bar

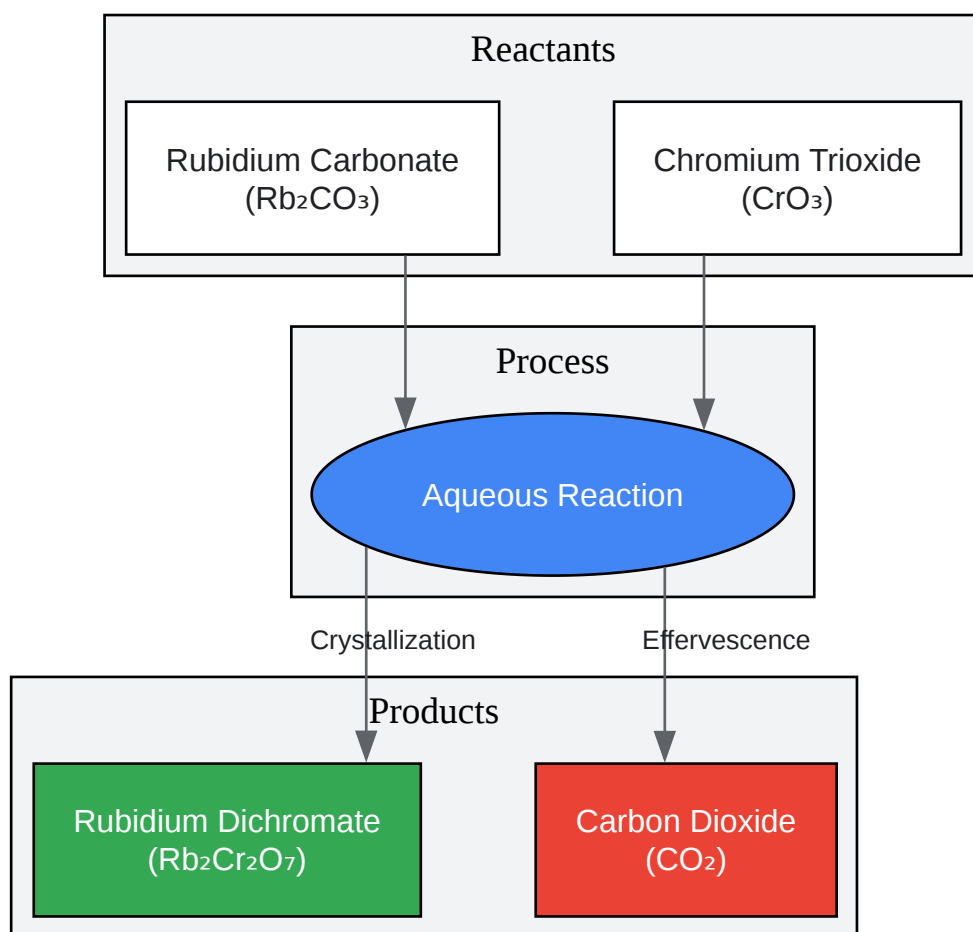
- pH indicator paper

Methodology:

- Preparation of Solutions: Carefully prepare a concentrated aqueous solution of Rubidium Carbonate. In a separate beaker, cautiously dissolve a stoichiometric amount of Chromium Trioxide in a minimal volume of deionized water. This reaction is exothermic.
- Reaction: Slowly add the Chromium Trioxide solution to the stirring Rubidium Carbonate solution. The reaction will effervesce as CO₂ gas is released.
 - Reaction: $\text{Rb}_2\text{CO}_3 + 2\text{CrO}_3 \rightarrow \text{Rb}_2\text{Cr}_2\text{O}_7 + \text{CO}_2(\text{g})$
- pH Adjustment: After the addition is complete, check the pH of the solution. It should be slightly acidic to ensure the dichromate ion is the predominant species in solution.
- Crystallization: Transfer the resulting orange-red solution to a crystallizing dish. Allow the solvent to evaporate slowly at room temperature.
- Isolation: Orange-red crystals of Rubidium Dichromate will form.^[3] Isolate the crystals by decantation or filtration, then dry them in a desiccator.

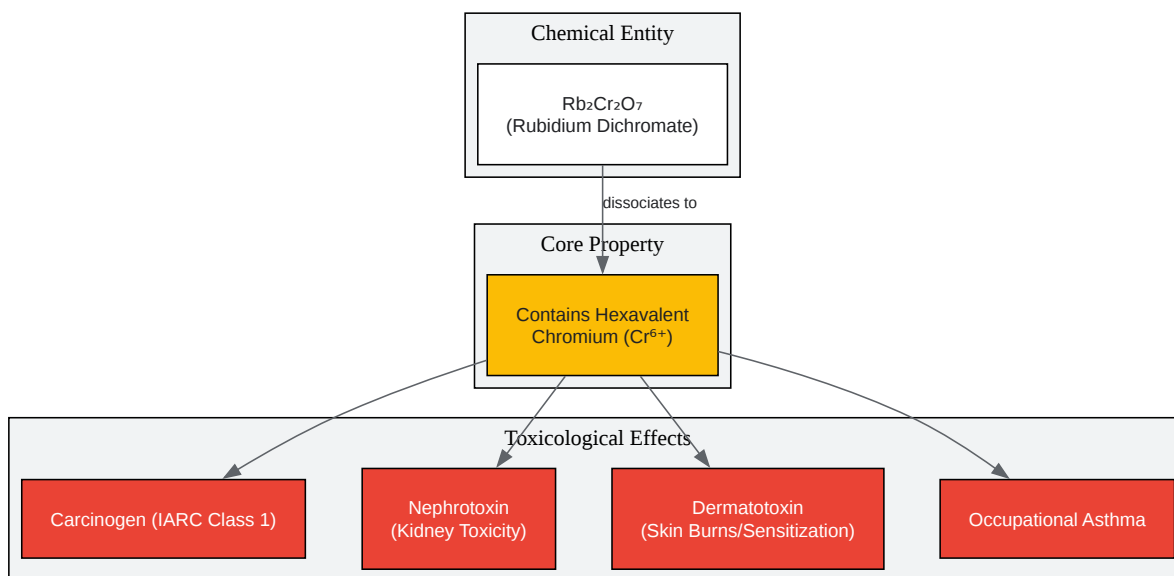
4. Visualizations: Workflow and Chemical Logic

While Rb₂Cr₂O₇ is not involved in biological signaling, its synthesis and chemical behavior can be represented in logical workflows.



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Caption: A workflow diagram illustrating the synthesis of Rubidium Dichromate.



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Caption: Logical relationship between the compound's chemistry and its toxicity.

5. Applications and Relevance

Rubidium dichromate's applications are limited and primarily confined to specialized research.

- **Chemical Intermediate:** It can serve as a precursor for the synthesis of other rubidium compounds. For example, it can be converted to rubidium chromate (Rb_2CrO_4), which can then be used to produce rubidium hydroxide, a more versatile base.[9][10]
- **Analytical Chemistry:** Due to its high purity and stability, it holds potential as a primary standard in specific volumetric analysis applications, analogous to its more common potassium counterpart.[9]

- Materials Science: Research has explored the synthesis of complex oxides and control of crystal morphology using dichromate compounds, suggesting potential use in creating novel materials.[9]

The broader applications of the rubidium element include atomic clocks, specialized glass manufacturing, and use as a "getter" in vacuum tubes.[11][12][13]

6. Safety and Toxicology

Professionals handling this compound must be aware of its significant hazards, which are primarily associated with the hexavalent chromium ion.

- Carcinogenicity: Rubidium dichromate is a confirmed human carcinogen (IARC Class 1).[1][3]
- Toxicity Profile: It is classified as a poison.[3] Exposure can lead to severe health effects.
 - Nephrotoxicity: The compound is toxic to the kidneys.[1]
 - Dermatotoxicity: It can cause skin burns and is a skin sensitizer, capable of inducing allergic reactions.[1]
 - Respiratory Effects: Inhalation may cause irritation and occupational asthma.[1][14]
- Exposure Limits: Occupational exposure limits for hexavalent chromium (Cr(VI)) are extremely low, with an OSHA Permissible Exposure Limit (PEL) of 0.005 mg/m³ and an ACGIH Threshold Limit Value (TLV) of 0.0001 mg/m³. [15]

Due to these hazards, strict adherence to safety protocols, including the use of appropriate personal protective equipment (PPE) and handling within a fume hood, is mandatory.

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